

C16 Galactosylceramide stability and long-term storage conditions

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Compound of Interest

Compound Name: C16 Galactosylceramide

Cat. No.: B1245812

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C16 Galactosylceramide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of **C16 Galactosylceramide** (GalCer(d18:1/16:0)).

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **C16 Galactosylceramide**?

For optimal stability, **C16 Galactosylceramide** should be stored at -20°C.^{[1][2]} When stored as a solid under these conditions, it is stable for at least one to over four years.^{[1][2][3][4]}

Q2: How should I store **C16 Galactosylceramide** once it is dissolved in a solvent?

While specific stability data for **C16 Galactosylceramide** in solution is not extensively provided in the search results, general practice for lipids is to store solutions at -20°C or -80°C. It is advisable to use the solution as fresh as possible. For longer-term storage in solution, it is recommended to aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. The choice of solvent is also crucial; Chloroform:Methanol (2:1) is a common solvent system for dissolving **C16 Galactosylceramide**.^{[3][4]}

Q3: Is **C16 Galactosylceramide** sensitive to light or air?

According to supplier information, **C16 Galactosylceramide** is not light-sensitive.^{[1][2]} However, as with many lipids, prolonged exposure to air and potential oxidation can be a concern. It is good laboratory practice to store it under an inert atmosphere (e.g., argon or nitrogen) if possible, especially for long-term storage.

Q4: What are the signs of degradation of **C16 Galactosylceramide**?

Visual signs of degradation can include discoloration of the solid material or the presence of particulate matter in solutions. Analytically, degradation can be monitored by techniques such as thin-layer chromatography (TLC) or mass spectrometry, which can reveal the presence of impurities or breakdown products. A common degradation pathway for galactosylceramides involves the de-acylation to galactosylsphingosine (psychosine).^[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving C16 Galactosylceramide	Improper solvent selection.	C16 Galactosylceramide is soluble in a Chloroform:Methanol (2:1) mixture.[3][4] Ensure you are using the correct solvent system. Gentle warming and vortexing can aid in solubilization.
Inconsistent Experimental Results	Potential degradation of C16 Galactosylceramide stock.	Verify the storage conditions and age of your stock. If degradation is suspected, it is recommended to use a fresh vial. You can assess the purity of your current stock using TLC or mass spectrometry.
Unexpected Biological Activity	Presence of impurities or degradation products.	Psychosine, a de-acylated derivative of galactosylceramide, is cytotoxic.[6] If you observe unexpected cytotoxicity, it may be due to the presence of psychosine. Ensure the purity of your C16 Galactosylceramide is >99%. [1][2]

Data Presentation

Table 1: Physical and Chemical Properties of **C16 Galactosylceramide**

Property	Value	Reference
Molecular Formula	C40H77NO8	[1] [2] [4]
Formula Weight	700.041 g/mol	[1] [2]
Purity	>99%	[1] [2]
Form	Solid/Powder	[3] [4]
Solubility	Chloroform:Methanol (2:1)	[3] [4]

Table 2: Storage and Stability of **C16 Galactosylceramide**

Parameter	Recommendation/Information	Reference
Storage Temperature	-20°C	[1] [2]
Stability (Solid)	1 year to ≥ 4 years	[1] [2] [3] [4]
Light Sensitive	No	[1] [2]
Hygroscopic	No	[1] [2]

Experimental Protocols

Protocol 1: Preparation of a **C16 Galactosylceramide** Stock Solution

- Materials:
 - **C16 Galactosylceramide** (solid)
 - Chloroform (HPLC grade)
 - Methanol (HPLC grade)
 - Glass vial with a PTFE-lined cap
 - Argon or nitrogen gas (optional)

- Procedure:
 1. Allow the vial of **C16 Galactosylceramide** to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **C16 Galactosylceramide** in a clean glass vial.
 3. Prepare a 2:1 (v/v) solution of chloroform and methanol.
 4. Add the appropriate volume of the chloroform:methanol solvent to the vial to achieve the desired concentration.
 5. Cap the vial tightly and vortex until the solid is completely dissolved. Gentle warming in a water bath may be used if necessary.
 6. (Optional) Flush the headspace of the vial with argon or nitrogen gas before sealing to minimize oxidation.
 7. Store the stock solution at -20°C.

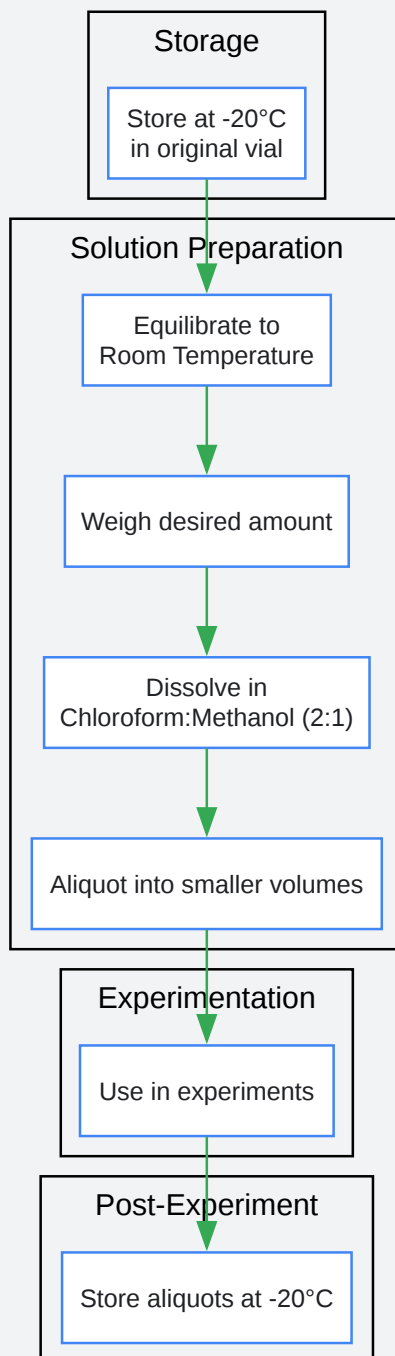
Protocol 2: Assessment of **C16 Galactosylceramide** Purity by Thin-Layer Chromatography (TLC)

- Materials:
 - **C16 Galactosylceramide** solution
 - TLC plate (silica gel)
 - Developing solvent (e.g., Chloroform:Methanol:Water, 65:25:4, v/v/v)
 - Visualization reagent (e.g., primuline spray or iodine vapor)
 - TLC developing chamber
- Procedure:
 1. Spot a small amount of the **C16 Galactosylceramide** solution onto the TLC plate.

2. Allow the spot to dry completely.
3. Place the TLC plate in a developing chamber containing the developing solvent.
4. Allow the solvent front to migrate up the plate until it is about 1 cm from the top.
5. Remove the plate from the chamber and mark the solvent front.
6. Allow the plate to dry completely.
7. Visualize the spots using a suitable reagent. A single spot indicates high purity, while the presence of multiple spots suggests degradation or impurities.

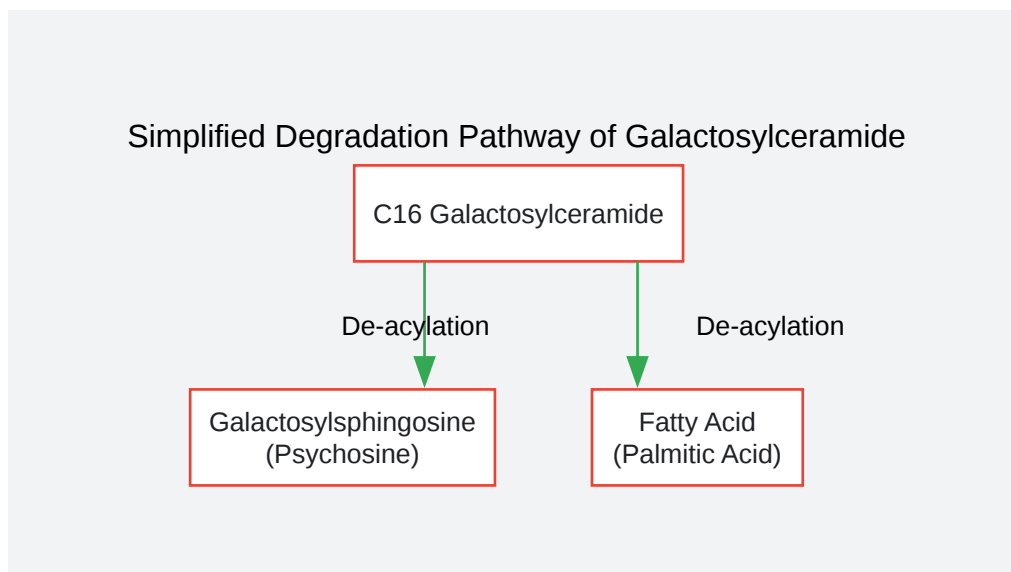
Visualizations

Experimental Workflow for C16 Galactosylceramide Handling



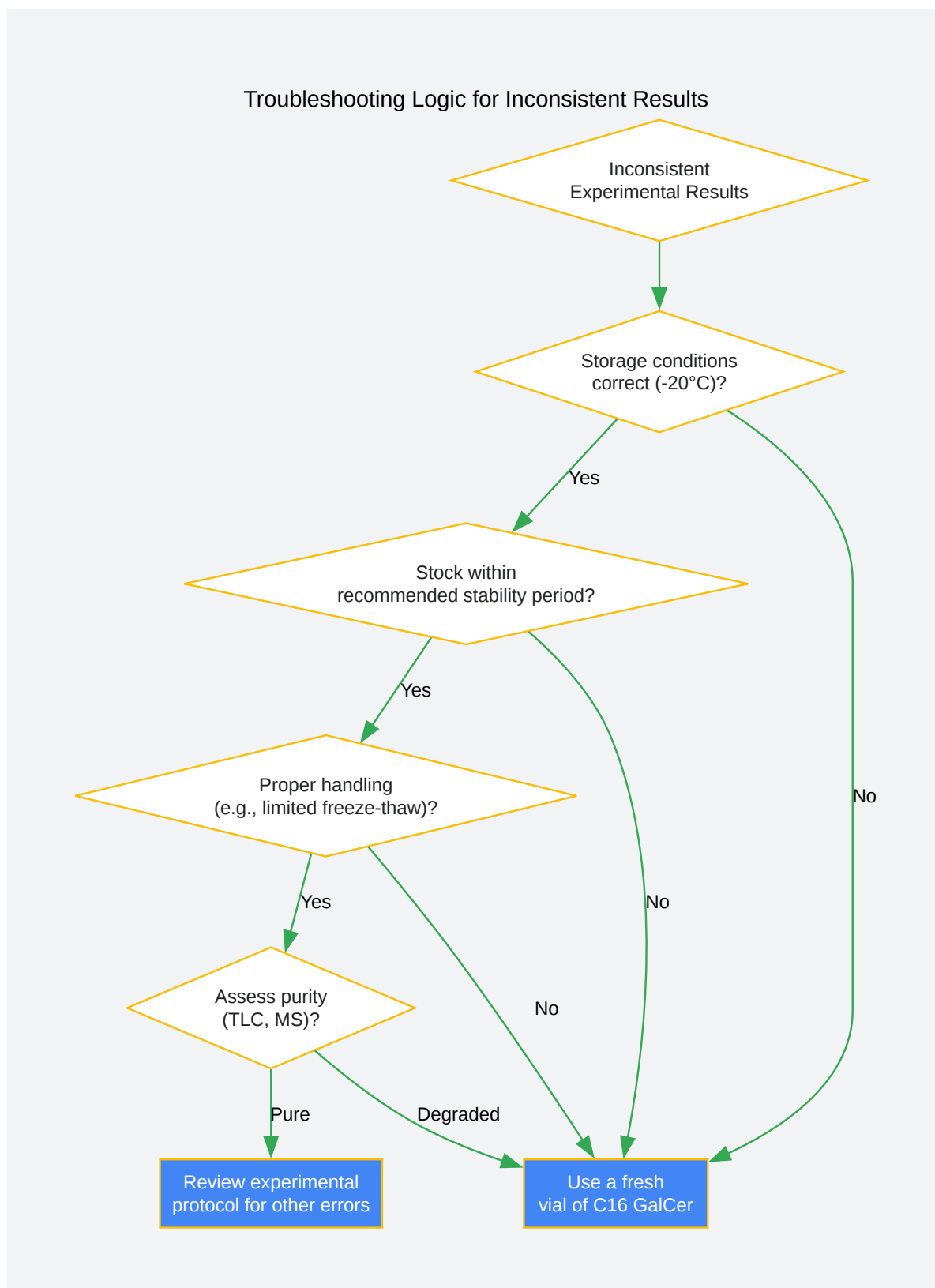
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Caption: Workflow for handling and preparation of **C16 Galactosylceramide**.



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Caption: Degradation of **C16 Galactosylceramide** to Psychosine.



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Caption: Troubleshooting inconsistent experimental results.

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